

3-Cyano-4-fluorobenzylcyanide molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Cyano-4-fluorobenzylcyanide

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An In-Depth Technical Guide to **3-Cyano-4-fluorobenzylcyanide**: Properties, Synthesis, and Applications in Modern Drug Discovery

Abstract

3-Cyano-4-fluorobenzylcyanide, also known as 5-(cyanomethyl)-2-fluorobenzonitrile, is a strategically important bifunctional building block in medicinal chemistry and materials science. The presence of a fluorine atom and two distinct nitrile groups imparts unique electronic properties and versatile reactivity, making it a valuable precursor for a range of complex molecular targets. This guide provides a comprehensive overview of its physicochemical properties, discusses logical synthetic pathways with mechanistic insights, and explores its critical applications, particularly in the development of targeted therapeutics such as protein degraders. Detailed experimental protocols and safety considerations are also presented to equip researchers and drug development professionals with the practical knowledge required to effectively utilize this compound.

Physicochemical Characteristics and Structural Data

3-Cyano-4-fluorobenzylcyanide is a solid organic compound whose structure is defined by a benzene ring substituted with a fluorine atom, a cyano group ($-C\equiv N$), and a cyanomethyl group ($-CH_2C\equiv N$). The electronic interplay between the electron-withdrawing fluorine and cyano groups on the aromatic ring significantly influences the reactivity of the benzylic position.

Key quantitative and identifying data for this compound are summarized below.

Property	Value	Source
Molecular Weight	160.15 g/mol	[1]
Molecular Formula	C ₉ H ₅ FN ₂	[1][2]
CAS Number	519059-09-7	[1][2]
IUPAC Name	5-(cyanomethyl)-2-fluorobenzonitrile	[1]
Common Synonyms	3-Cyano-4-fluorophenylacetonitrile	[3]
Physical Form	Solid	[3]
Storage	Room Temperature, in a sealed container	[2]

Synthesis and Mechanistic Considerations

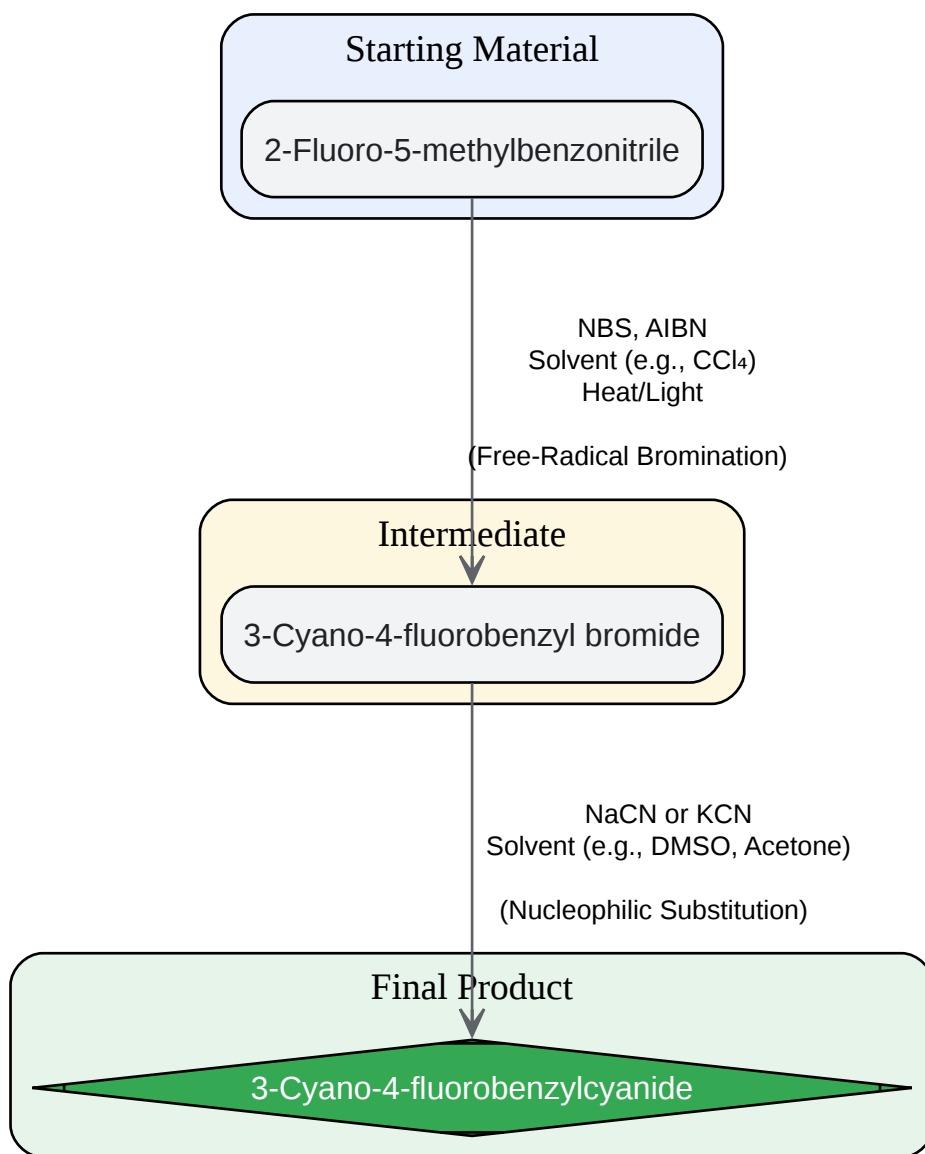
The synthesis of **3-Cyano-4-fluorobenzylcyanide** typically involves a multi-step sequence starting from a readily available substituted toluene. A logical and industrially scalable approach begins with 2-fluoro-5-methylbenzonitrile. The causality behind this choice lies in the commercial availability of the starting material and the well-established chemical transformations that can be performed on it.

The overall synthetic workflow can be conceptualized in two primary stages:

- **Benzylic Bromination:** The methyl group is converted into a bromomethyl group. This is a crucial activation step, transforming a relatively inert C-H bond into a reactive C-Br bond, which is an excellent leaving group for subsequent nucleophilic substitution. The reaction is typically a free-radical halogenation, initiated by light or a radical initiator like azobisisobutyronitrile (AIBN), using N-Bromosuccinimide (NBS) as the bromine source to maintain a low concentration of Br₂ and minimize side reactions on the aromatic ring.

- **Cyanation:** The benzylic bromide is then subjected to nucleophilic substitution with a cyanide salt, such as sodium or potassium cyanide. This reaction, often an S_N2 -type displacement, introduces the second nitrile functionality, yielding the final product.

The following diagram illustrates this validated synthetic pathway.



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Sources

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- To cite this document: BenchChem. [3-Cyano-4-fluorobenzylcyanide molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586200#3-cyano-4-fluorobenzylcyanide-molecular-weight]

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